

Obscure Vasodilator "CH-141" Presents Challenge for In-Depth Comparative Analysis

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Compound of Interest

Compound Name: CH-141

Cat. No.: B1668554

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An extensive review of scientific literature reveals that the compound designated "**CH-141**" is not a widely recognized pharmaceutical agent, posing a significant challenge for replicating key experiments and creating a comprehensive comparison guide as requested. The available information is limited to a single, difficult-to-access 1985 publication in the Hungarian journal *Acta Pharmaceutica Hungarica*, which identifies **CH-141** as a peripheral vasodilator and provides its CAS number as 78279-88-6.

The study, titled "[A new type of peripheral vasodilator, the compound **CH-141** in solution. III. Decomposition kinetics of **CH-141**]," suggests that research was conducted on this compound. However, without access to the full text of this article, crucial details regarding its chemical structure, the specifics of the experiments performed, and the resulting quantitative data remain unavailable. This information is essential for any meaningful comparison with alternative compounds and for the creation of detailed experimental protocols and signaling pathway diagrams.

Initial broad searches for "**CH-141**" were confounded by numerous unrelated references, including the "CheckMate 141" clinical trial for the cancer immunotherapy drug Nivolumab, the industrial solvent HCFC-141b, the peptide for sexual dysfunction PT-141 (Bremelanotide), and various academic course codes.

Due to the obscurity of "**CH-141**" and the inaccessibility of the primary research article, it is not feasible to provide a comparison guide that meets the core requirements of data presentation, detailed experimental protocols, and visualizations of signaling pathways. Further investigation

would be contingent on obtaining the original 1985 publication or receiving more specific identifiers for the compound in question. Without such information, a scientifically rigorous and objective comparison with other vasodilators or related compounds cannot be compiled.

- To cite this document: BenchChem. [Obscure Vasodilator "CH-141" Presents Challenge for In-Depth Comparative Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1668554#replicating-key-experiments-on-the-effects-of-ch-141\]](https://www.benchchem.com/product/b1668554#replicating-key-experiments-on-the-effects-of-ch-141)

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